

Performance Comparison of Gold Halide Leaching Agents

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Compound of Interest

Compound Name: *Gold bromide*

CAS No.: *57485-08-2*

Cat. No.: *B3053998*

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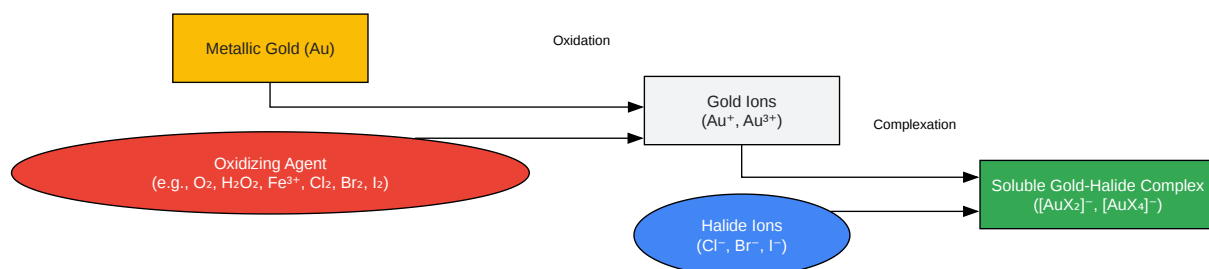
The effectiveness of gold halide leaching is influenced by several factors, including the type of halide, oxidant concentration, temperature, and the mineralogy of the ore. The following table summarizes key performance data from various experimental studies.

Leaching Agent System	Gold Extraction Efficiency (%)	Leaching Time (hours)	Temperature (°C)	Key Reagent Concentrations	Ore/Material Type	Reference
Chloride (HCl-Cl ₂)	98%	6	Ambient	20% HCl, 90 kg/t available chlorine	Gold Ore	[1]
Chloride (HCl-NaOCl)	95%	18	Ambient	20% HCl, 45 kg/t available chlorine	Gold Ore	[1]
Chloride (FeCl ₃ -HCl)	~90% (predicted)	24	23-60	0.5-2 M Glycine, pH 10-12	Mildly refractory ore	[2]
Chloride-Bromide	92%	10	98	150 g/dm ³ Cl ⁻ , 8 g/dm ³ NaBr, 15 g/dm ³ Cu ²⁺	Non-preg-robbing gold ore	[3]
Bromide (NaBr-NaOCl-HCl)	80%	4	95	4.4g NaBr, 30mL NaOCl, 42mL HCl	Gold Ore	[4]
Bromide (NBS-Pyridine)	>90%	Not Specified	Room Temp	Not Specified	WEEE	[5]
Iodide (I ₂ -KI)	>85%	4	25	1.0% I ₂ , I ₂ :KI mole ratio 1:8, pH 7	Flotation gold concentrates	[6]

Iodide (KI- H ₂ O ₂ - H ₂ SO ₄)	>95%	8	60	72 mM KI, 20 mM H ₂ SO ₄ , 15 mM H ₂ O ₂	WPCBs Ash	[7]
Iodide (Iodine- Iodide)	97.55%	1 min	Room Temp	25 g/L I ₂ , 100 g/L KI	Gold- plated metal	[8]

Chemical Pathway of Gold Halide Leaching

The fundamental chemistry of gold halide leaching involves the oxidation of metallic gold (Au) to its ions (Au⁺ or Au³⁺) and the subsequent formation of stable gold-halide complexes. This process requires an oxidizing agent and a halide salt.



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Caption: Chemical pathway of gold halide leaching.

Experimental Protocols

Below are generalized methodologies for conducting gold leaching experiments with chloride, bromide, and iodide.

Gold Leaching with Chloride (Hypochlorite)

This protocol describes a typical laboratory-scale experiment for leaching gold from an ore using a hypochlorite-chloride solution.[1]

a. Materials and Equipment:

- Gold-bearing ore, ground to a fine powder (e.g., <math><75\ \mu\text{m}</math>)
- Sodium hypochlorite (NaOCl) solution
- Hydrochloric acid (HCl)
- Sodium chloride (NaCl)
- Leaching vessel (e.g., baffled beaker or reactor)
- Mechanical stirrer
- pH meter
- Filtration apparatus
- Analytical equipment for gold quantification (e.g., AAS, ICP-OES)

b. Procedure:

- Prepare a leach solution with the desired concentrations of NaOCl, HCl, and NaCl in deionized water.
- Place a known mass of the ground ore into the leaching vessel to achieve a specific pulp density.
- Add the leach solution to the ore and commence stirring at a constant rate.
- Monitor and adjust the pH of the slurry periodically using HCl.
- Maintain a constant temperature throughout the experiment.
- Withdraw slurry samples at predetermined time intervals.

- Filter the samples to separate the pregnant leach solution from the solid residue.
- Analyze the gold concentration in the pregnant leach solution to determine the leaching kinetics and efficiency.

Gold Leaching with Bromide

This protocol outlines a general procedure for gold leaching using a bromide-based lixiviant.[4]

a. Materials and Equipment:

- Gold-bearing material
- Sodium bromide (NaBr)
- An oxidizing agent (e.g., sodium hypochlorite, hydrogen peroxide)
- Acid for pH adjustment (e.g., HCl or H₂SO₄)
- Leaching reactor with temperature control
- Stirrer
- Filtration system
- Analytical instrumentation

b. Procedure:

- Prepare the leaching solution by dissolving NaBr and the chosen oxidant in an acidic aqueous medium.
- Introduce a known quantity of the gold-bearing material into the reactor.
- Add the leaching solution and start agitation.
- Control the temperature of the slurry as required by the experimental design.
- Collect samples of the slurry at various time points.

- Separate the liquid and solid phases by filtration.
- Determine the gold content in the liquid phase to assess leaching performance.

Gold Leaching with Iodide

This protocol provides a general method for gold leaching using an iodine-iodide system.[6]

a. Materials and Equipment:

- Gold source (e.g., ore concentrate, electronic scrap)
- Iodine (I₂)
- Potassium iodide (KI)
- pH adjustment reagents (e.g., H₂SO₄, NaOH)
- Oxidizing agent (e.g., H₂O₂) (optional, but can enhance kinetics)
- Reaction vessel
- Magnetic or mechanical stirrer
- Filtration equipment
- Gold analysis instrumentation

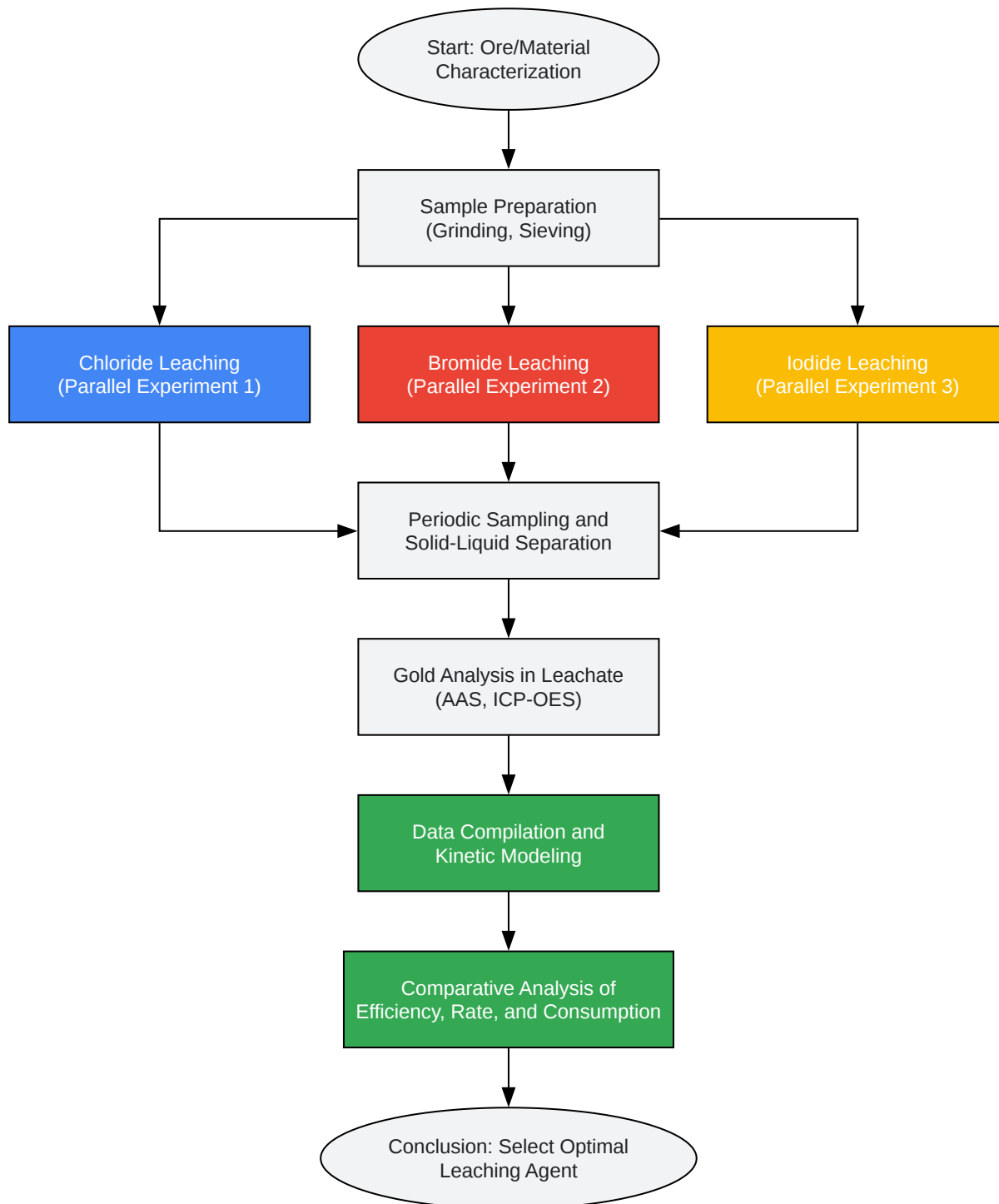
b. Procedure:

- Prepare the leachant by dissolving I₂ and KI in deionized water to the desired concentrations. The molar ratio of KI to I₂ is a critical parameter.
- Adjust the initial pH of the solution.
- Add the gold-bearing material to the leachant at a specific solid-to-liquid ratio.
- If using an oxidant like H₂O₂, add it to the slurry.

- Stir the mixture at a constant speed and maintain the desired temperature.
- Take samples at regular intervals, filter, and analyze the gold concentration in the filtrate.

Experimental Workflow for Comparative Analysis

A systematic workflow is essential for the objective comparison of different halide leaching agents.



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Caption: Experimental workflow for comparing gold halide leaching agents.

Environmental and Safety Considerations

While halides are generally considered less toxic than cyanide, they are not without their environmental and safety challenges.

- Chloride: The use of chlorine gas or hypochlorite in acidic solutions can release toxic chlorine gas.^[9] The high chloride concentrations can also lead to corrosive conditions, requiring specialized and costly equipment.^[9]
- Bromine: Elemental bromine is highly corrosive and volatile, posing significant handling and storage challenges.^[9]
- Iodide: While considered the least toxic of the three, iodine is the most expensive, which can be a major drawback for commercial applications.^{[6][9]} Additionally, the formation of insoluble gold-iodide species can passivate the gold surface and hinder leaching if not properly controlled.^[10]

Conclusion

The choice of a gold halide leaching agent depends on a trade-off between leaching efficiency, kinetics, cost, and environmental impact.

- Chloride leaching is a well-established method with high potential gold recoveries but is associated with the handling of hazardous chlorine-based reagents and corrosive solutions.^{[9][11]}
- Bromide leaching offers rapid kinetics but is hampered by the hazardous nature and cost of bromine.^[9]
- Iodide leaching is fast and relatively non-toxic but is often limited by the high cost of iodine and the potential for passivation.^{[9][10]}

Further research and process optimization are necessary to overcome the challenges associated with each halide system and to develop more sustainable and economically viable gold extraction technologies.

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